

Vanadium Carbonyl: A Comprehensive Analysis of its 17-Electron Rule Deviation

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Vanadium carbonyl

CAS No.: 20644-87-5

Cat. No.: B1215037

[Get Quote](#)

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract: Vanadium hexacarbonyl, $\text{V}(\text{CO})_6$, stands as a notable exception to the 18-electron rule, a foundational concept in organometallic chemistry. As a stable, isolable 17-electron species, its unique electronic configuration and resulting paramagnetic nature offer a compelling case study in the balance of steric and electronic factors that govern molecular stability. This guide provides a detailed examination of $\text{V}(\text{CO})_6$, contrasting it with its 18-electron anionic analogue, $[\text{V}(\text{CO})_6]^-$, to illuminate the structural and spectroscopic consequences of this electron deficiency. Detailed experimental protocols for its synthesis and characterization are provided, alongside quantitative data and visual representations of its bonding and reactivity, offering a comprehensive resource for professionals in chemistry and related fields.

Introduction: The 18-Electron Rule and Its Transgression

The 18-electron rule, analogous to the octet rule for main group elements, posits that stable transition metal complexes are typically formed when the metal's valence shell contains 18

electrons. This configuration, corresponding to the filling of the metal's s, p, and d valence orbitals, is a powerful predictive tool for the stability and reactivity of organometallic compounds. However, exceptions to this rule provide deeper insights into the nuanced interplay of electronic and structural effects.

Vanadium hexacarbonyl, $\text{V}(\text{CO})_6$, is a classic and rare example of a stable, homoleptic metal carbonyl that deviates from this convention, possessing only 17 valence electrons.^{[1][2]} This blue-black, volatile solid is paramagnetic due to the presence of an unpaired electron.^[1] Its reluctance to dimerize or acquire another ligand to satisfy the 18-electron rule is a central point of interest. This deviation is primarily attributed to steric hindrance; the vanadium atom is considered too small to accommodate a seventh ligand or form a stable metal-metal bonded dimer, which would allow it to achieve an 18-electron configuration.^[3]

The primary mode of reactivity for $\text{V}(\text{CO})_6$ is its facile reduction to the 18-electron hexacarbonylvanadate(1-) anion, $[\text{V}(\text{CO})_6]^-$.^{[2][4]} A comparative analysis of the 17-electron $\text{V}(\text{CO})_6$ and the 18-electron $[\text{V}(\text{CO})_6]^-$ provides an excellent platform for understanding the consequences of electron count on molecular structure and bonding.

Structural and Spectroscopic Comparison

The addition of a single electron has profound effects on the bonding within the **vanadium carbonyl** complex. This is most clearly observed by comparing bond lengths and infrared (IR) stretching frequencies of the carbonyl ligands.

Table 1: Comparative Physicochemical Data for $\text{V}(\text{CO})_6$ and $[\text{V}(\text{CO})_6]^-$

Property	$\text{V}(\text{CO})_6$ (17-electron)	$[\text{V}(\text{CO})_6]^-$ (18-electron)
Electron Count	17	18
Geometry	Octahedral (slightly distorted)	Octahedral
V-C Bond Length (Å)	~1.993 - 2.005	Shorter than in $\text{V}(\text{CO})_6$
C-O Stretching Frequency (ν_{CO} , cm^{-1})	~1975	~1860 ^{[5][6]}

The key takeaway from this data is the inverse relationship between the V-C and C-O bond strengths, which is a direct consequence of π -backbonding. In the 18-electron anion, $[\text{V}(\text{CO})_6]^-$, the vanadium center has a greater electron density. This increased electron density enhances its ability to back-donate into the π^* antibonding orbitals of the CO ligands.[5] This increased back-donation strengthens the Vanadium-Carbon bond (shortening it) but weakens the Carbon-Oxygen triple bond.[5][6] The weakening of the C-O bond is directly observed as a significant decrease in its IR stretching frequency, from $\sim 1975\text{ cm}^{-1}$ in the neutral species to $\sim 1860\text{ cm}^{-1}$ in the anion.[5][6][7]

X-ray crystallography of $\text{V}(\text{CO})_6$ reveals a slightly distorted octahedral geometry, which has been attributed to the Jahn-Teller effect.[2] The structure shows two shorter trans V-C bonds and four slightly longer equatorial ones.[2]

Experimental Protocols

The synthesis and characterization of **vanadium carbonyl** require specialized techniques due to its reactivity and the high pressures of carbon monoxide typically involved.

The traditional synthesis is a two-step process involving the initial formation of the more stable 18-electron anion, $[\text{V}(\text{CO})_6]^-$, followed by oxidation.[1][2]

Step 1: Reductive Carbonylation to form $[\text{Na}(\text{diglyme})_2][\text{V}(\text{CO})_6]$

- Objective: To reduce VCl_3 in the presence of carbon monoxide to form the hexacarbonylvanadate salt.
- Apparatus: A high-pressure autoclave equipped with a stirrer and a heating mantle.
- Reagents:
 - Vanadium(III) chloride (VCl_3)
 - Metallic sodium (Na)
 - Carbon monoxide (CO) gas
 - Diglyme (bis(2-methoxyethyl) ether), freshly distilled and dried

- Procedure:
 - Inside an inert atmosphere glovebox, the autoclave is charged with VCl_3 , metallic sodium, and anhydrous diglyme.
 - The autoclave is sealed, removed from the glovebox, and connected to a high-pressure CO line.
 - The vessel is pressurized with CO to approximately 200 atm.
 - The mixture is heated to 160 °C with vigorous stirring for 12-24 hours. The diglyme serves to solubilize the sodium salt intermediate.[\[1\]](#)
 - After cooling to room temperature, the excess CO pressure is carefully vented in a fume hood.
 - The resulting slurry, containing the product $[\text{Na}(\text{diglyme})_2][\text{V}(\text{CO})_6]$ and sodium chloride, is processed in the next step.

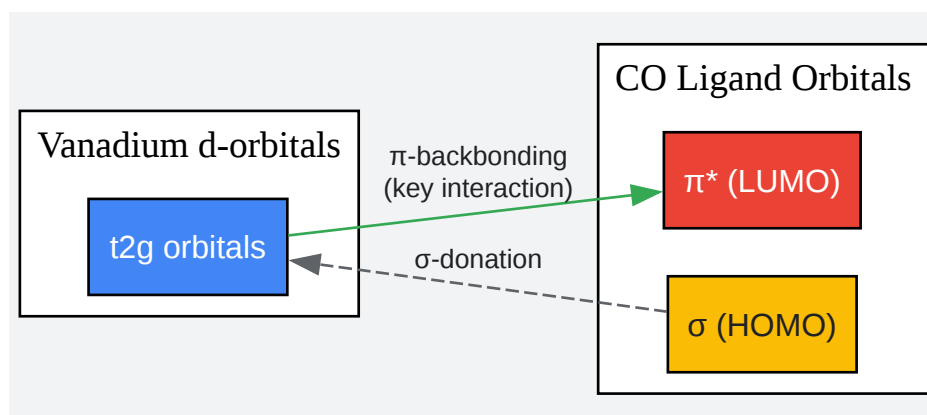
Step 2: Oxidation to $\text{V}(\text{CO})_6$

- Objective: To oxidize the 18-electron $[\text{V}(\text{CO})_6]^-$ anion to the neutral 17-electron $\text{V}(\text{CO})_6$.
- Apparatus: Standard laboratory glassware (Schlenk line, filter funnel).
- Reagents:
 - The reaction mixture from Step 1.
 - Anhydrous phosphoric acid (H_3PO_4) or hydrochloric acid (HCl).[\[7\]](#)
- Procedure:
 - The reaction mixture from the autoclave is transferred to a Schlenk flask under an inert atmosphere.
 - The flask is cooled in an ice bath.

- Anhydrous acid (e.g., 100% phosphoric acid) is added slowly with stirring to the cooled reaction mixture.^[7] This protonates the anion, leading to its decomposition and the formation of the neutral, hydrophobic $\text{V}(\text{CO})_6$.
- The $\text{V}(\text{CO})_6$ product can be isolated by filtration or sublimation.^[7] Freshly sublimed $\text{V}(\text{CO})_6$ appears as volatile, blue-black crystals.^{[1][7]}
- Objective: To determine the C-O stretching frequency (ν_{CO}) to confirm the identity and electron count of the **vanadium carbonyl** species.
- Apparatus: An FT-IR spectrometer with a gas-tight or solution cell.
- Procedure:
 - A solution of the **vanadium carbonyl** complex is prepared in a suitable, dry solvent (e.g., hexane or dichloromethane) under an inert atmosphere.^[1]
 - The solution is transferred to an IR cell with appropriate windows (e.g., CaF_2 or NaCl).
 - The IR spectrum is recorded, typically in the range of $1700\text{--}2200\text{ cm}^{-1}$.
 - The position of the strong ν_{CO} absorption band is noted. A band around 1975 cm^{-1} is characteristic of $\text{V}(\text{CO})_6$, while a band near 1860 cm^{-1} indicates the presence of the $[\text{V}(\text{CO})_6]^-$ anion.^{[6][7]}

Visualizing Bonding and Reactivity

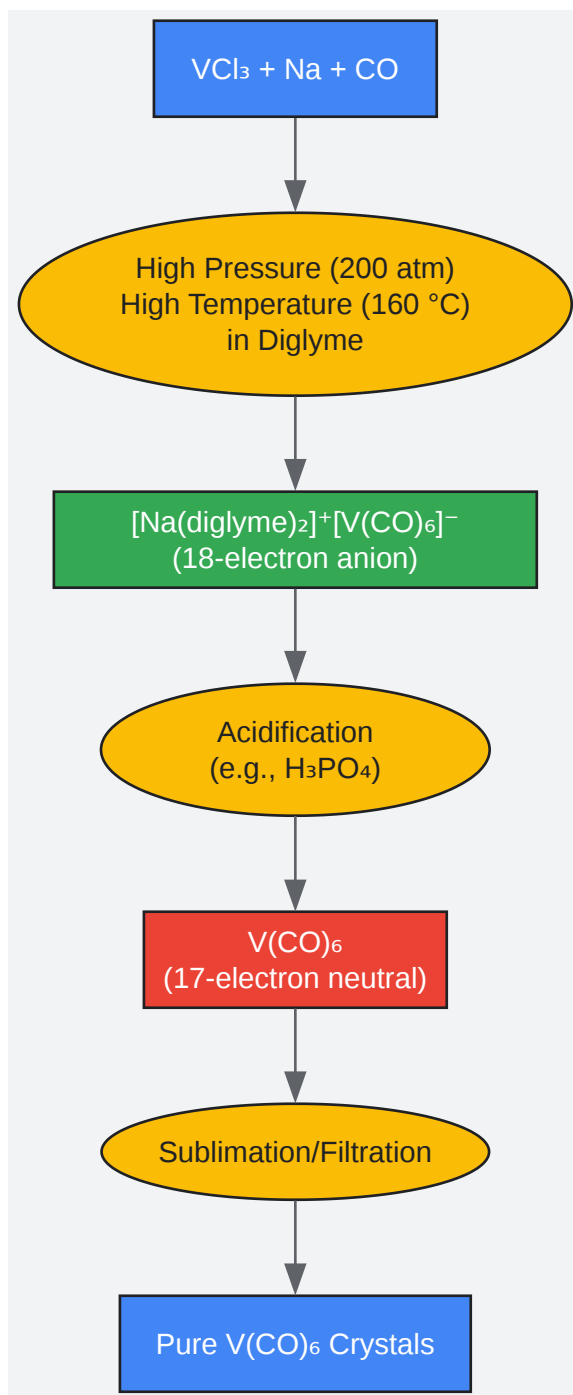
Diagrams can effectively illustrate the theoretical and practical aspects of $\text{V}(\text{CO})_6$ chemistry.



[Click to download full resolution via product page](#)

Caption: Metal-Ligand Bonding in $\text{V}(\text{CO})_6$.

The diagram above illustrates the crucial orbital interactions in vanadium hexacarbonyl. The primary bonding consists of σ -donation from the carbon monoxide's highest occupied molecular orbital (HOMO) to the metal's d-orbitals, and more importantly, π -backbonding from the metal's filled d-orbitals into the CO's lowest unoccupied molecular orbital (LUMO), which has π^* character.



[Click to download full resolution via product page](#)

Caption: Experimental Workflow for V(CO)_6 Synthesis.

This workflow visualizes the two-step synthesis process, starting from the reductive carbonylation of VCl_3 to form the stable 18-electron intermediate, followed by controlled oxidation to yield the final 17-electron product.

Conclusion

Vanadium hexacarbonyl provides a compelling exception to the 18-electron rule, offering invaluable insights into the limits of this predictive framework. Its stability as a 17-electron species underscores the critical role of steric constraints in organometallic chemistry. The stark differences in bond lengths and vibrational frequencies between $\text{V}(\text{CO})_6$ and its 18-electron anion, $[\text{V}(\text{CO})_6]^-$, serve as a textbook example of the tangible effects of π -backbonding. The detailed protocols and conceptual diagrams presented in this guide offer a robust resource for researchers exploring the fascinating chemistry of electron-deficient metal complexes.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Vanadium hexacarbonyl - Wikipedia [en.wikipedia.org]
- 2. Vanadium_carbonyl [chemeurope.com]
- 3. entri.app [entri.app]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. dalalinstitute.com [dalalinstitute.com]
- 6. The IR stretching frequencies of free CO, and CO in $[\text{V}(\text{CO})_6]^-$, $[\text{Cr}(\text{CO})_6]$. [askfilo.com]
- 7. US3236755A - Preparation of vanadium hexacarbonyl - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Vanadium Carbonyl: A Comprehensive Analysis of its 17-Electron Rule Deviation]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1215037/docs#vanadium-carbonyl-a-comprehensive-analysis-of-its-17-electron-rule-deviation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)